

Application of Basic Yellow 51 in textile and material science research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic Yellow 51

Cat. No.: B13403888

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Application Notes and Protocols: Basic Yellow 51

Affiliation: Google Research

Abstract

Basic Yellow 51, a cationic azomethine dye, finds its primary application in the coloration of acrylic textiles due to its vibrant, greenish-yellow hue and good fastness properties. Its utility extends to other substrates such as paper, leather, and certain plastics. In the realm of material science, **Basic Yellow 51** is notably employed as a fluorescent stain for the enhancement of cyanoacrylate-developed latent fingerprints in forensic investigations. This document provides detailed application notes and experimental protocols for the use of **Basic Yellow 51** in textile dyeing and forensic science. Despite a thorough review of the literature, no significant applications in drug development or related signaling pathways have been identified.

Textile Applications: Dyeing of Acrylic Fibers

Basic Yellow 51 is extensively used for dyeing and printing on acrylic fibers and their blends, valued for its bright shade and good light and wet fastness properties.^{[1][2][3]} The dyeing process is typically carried out in a slightly acidic medium to optimize dye uptake and levelness.^[1]

Physicochemical Properties of Basic Yellow 51

Property	Value	Reference
C.I. Name	Basic Yellow 51	[2]
CAS Number	83949-75-1	[4]
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₄ S	[2]
Molecular Weight	403.5 g/mol	[2]
Appearance	Yellow Powder	[5]
Solubility	Soluble in water	[1]

Fastness Properties on Acrylic Fibers

The fastness of textiles to various agents is a critical measure of quality. Standardized test methods from the American Association of Textile Chemists and Colorists (AATCC) are used for evaluation.

Fastness Property	AATCC Test Method	Rating (1-5)	Reference
Light Fastness	AATCC 16.3	5	[1][3]
Perspiration Fastness (Fading)	AATCC 15	5	[1][3]
Perspiration Fastness (Staining)	AATCC 15	5	[1][3]
Soaping (Fading)	AATCC 61	4	[3]
Soaping (Staining)	AATCC 61	5	[3]

Note: Fastness is rated on a scale of 1 to 5, where 5 indicates excellent fastness and 1 indicates poor fastness.

Experimental Protocol: Exhaust Dyeing of Acrylic Fabric

This protocol describes a general procedure for the exhaust dyeing of acrylic fabric with **Basic Yellow 51** in a laboratory setting.

1.3.1. Materials and Reagents:

- Acrylic fabric
- **Basic Yellow 51** dye
- Acetic acid (CH_3COOH)
- Sodium acetate (CH_3COONa)
- Glauber's salt (Na_2SO_4) (optional, as a retarder)
- Non-ionic wetting agent
- Distilled water

1.3.2. Equipment:

- Laboratory dyeing machine (e.g., Launder-Ometer)[6][7]
- Beakers and graduated cylinders
- pH meter
- Heating and stirring apparatus
- Analytical balance

1.3.3. Dye Bath Preparation and Dyeing Procedure:

- **Scouring of Fabric:** Before dyeing, the acrylic fabric should be scoured to remove any impurities. This can be done by treating the fabric in a bath containing 1 g/L of a non-ionic wetting agent at 60-70°C for 20-30 minutes. Rinse the fabric thoroughly with water.
- **Dye Stock Solution:** Prepare a 1% stock solution of **Basic Yellow 51** by dissolving 1 g of dye powder in 100 mL of distilled water with the addition of a small amount of acetic acid to aid

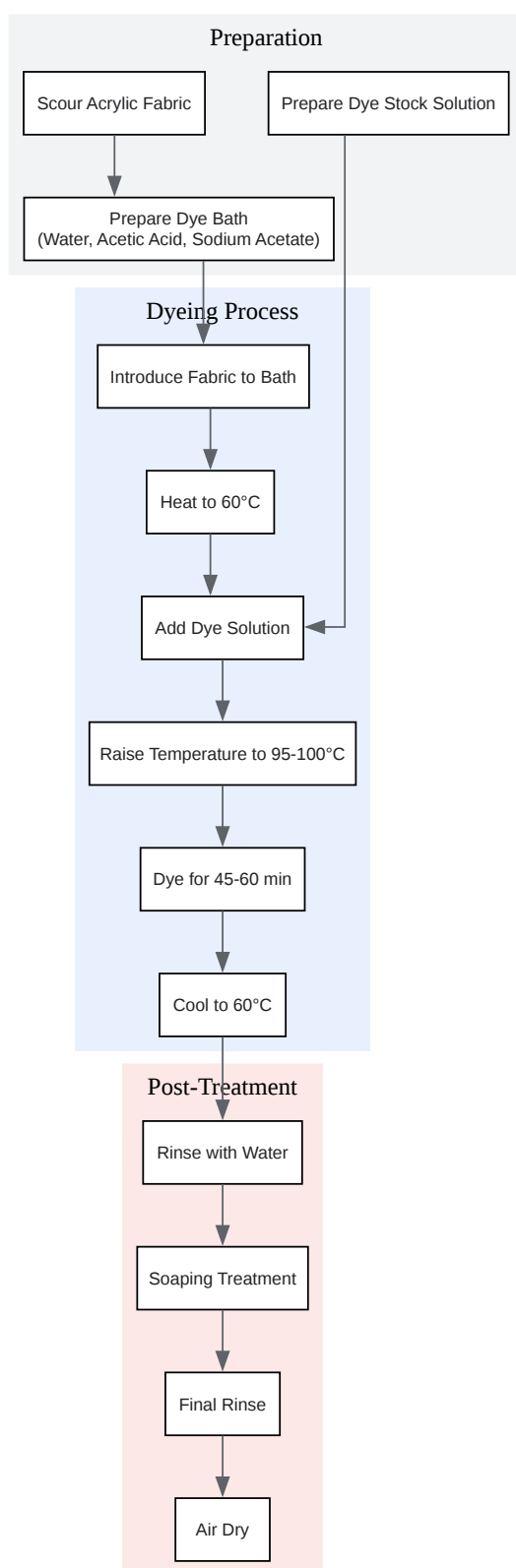
dissolution.

- Dye Bath Calculation:
 - Liquor Ratio (LR): The ratio of the volume of the dye bath to the weight of the fabric. A typical laboratory liquor ratio is 1:20 to 1:40.^{[8][9][10]} For this protocol, a 1:30 liquor ratio will be used.
 - Dye Concentration: Calculated as a percentage of the weight of the fabric (% owf). For a medium shade, a 1% owf can be used.
 - Auxiliaries:
 - Acetic Acid: To maintain the pH of the dye bath between 4.0 and 5.5.
 - Sodium Acetate: As a buffering agent to stabilize the pH.
 - Glauber's Salt: Can be used as a retarding agent to promote level dyeing, particularly for pale shades.

Example Calculation for a 5g fabric sample at 1% owf and 1:30 LR:

- Weight of fabric (W): 5 g
- Liquor Ratio (LR): 1:30
- Total volume of dye bath (V): $5 \text{ g} \times 30 \text{ mL/g} = 150 \text{ mL}$
- Amount of dye (1% owf): $5 \text{ g} \times 0.01 = 0.05 \text{ g}$
- Volume of 1% dye stock solution: $(0.05 \text{ g} / 1 \text{ g}) \times 100 \text{ mL} = 5 \text{ mL}$
- Acetic Acid (e.g., 1% owf): 0.05 g
- Sodium Acetate (e.g., 1% owf): 0.05 g
- Dyeing Process:
 1. Set the dye bath with the calculated amount of water, acetic acid, and sodium acetate.

2. Introduce the scoured acrylic fabric into the bath.
 3. Raise the temperature to 60°C and add the dissolved dye solution.
 4. Gradually raise the temperature to 95-100°C over 30-45 minutes.
 5. Hold the temperature at 95-100°C for 45-60 minutes, ensuring continuous agitation.
 6. Cool the dye bath down to 60°C.
 7. Rinse the dyed fabric with warm and then cold water.
 8. Perform a soaping treatment to remove any unfixed dye. This can be done with 1 g/L of a non-ionic detergent at 60-70°C for 15 minutes.
 9. Rinse thoroughly and air dry.
- 1.3.4. Workflow for Acrylic Dyeing:



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Fig. 1: Workflow for exhaust dyeing of acrylic fabric with **Basic Yellow 51**.

Material Science Applications: Forensic Science

Basic Yellow 51 is utilized as a fluorescent dye to enhance the visualization of latent fingerprints that have been developed with cyanoacrylate (super glue) fuming.^[11] This technique is particularly effective on multi-colored or patterned surfaces where conventional black or white powders provide poor contrast.

Experimental Protocol: Enhancement of Latent Fingerprints

2.1.1. Materials and Reagents:

- **Basic Yellow 51** powder
- Methanol
- Cyanoacrylate-fumed evidence with latent prints
- Distilled water
- Forensic light source (e.g., BLUEMAXX™ or UV lamp)
- Protective goggles
- Beakers
- Stirring rod
- Spray bottle or soft brush (optional)

2.1.2. Preparation of Working Solution:

- Weigh 2 g of **Basic Yellow 51** powder and place it in a clean beaker.
- In a separate beaker, measure 1000 mL of methanol.
- Slowly add the methanol to the beaker containing the **Basic Yellow 51** powder while stirring continuously.

- Continue stirring until all the powder is dissolved.
- Label the container "**Basic Yellow 51** Working Solution" and include the date of preparation.

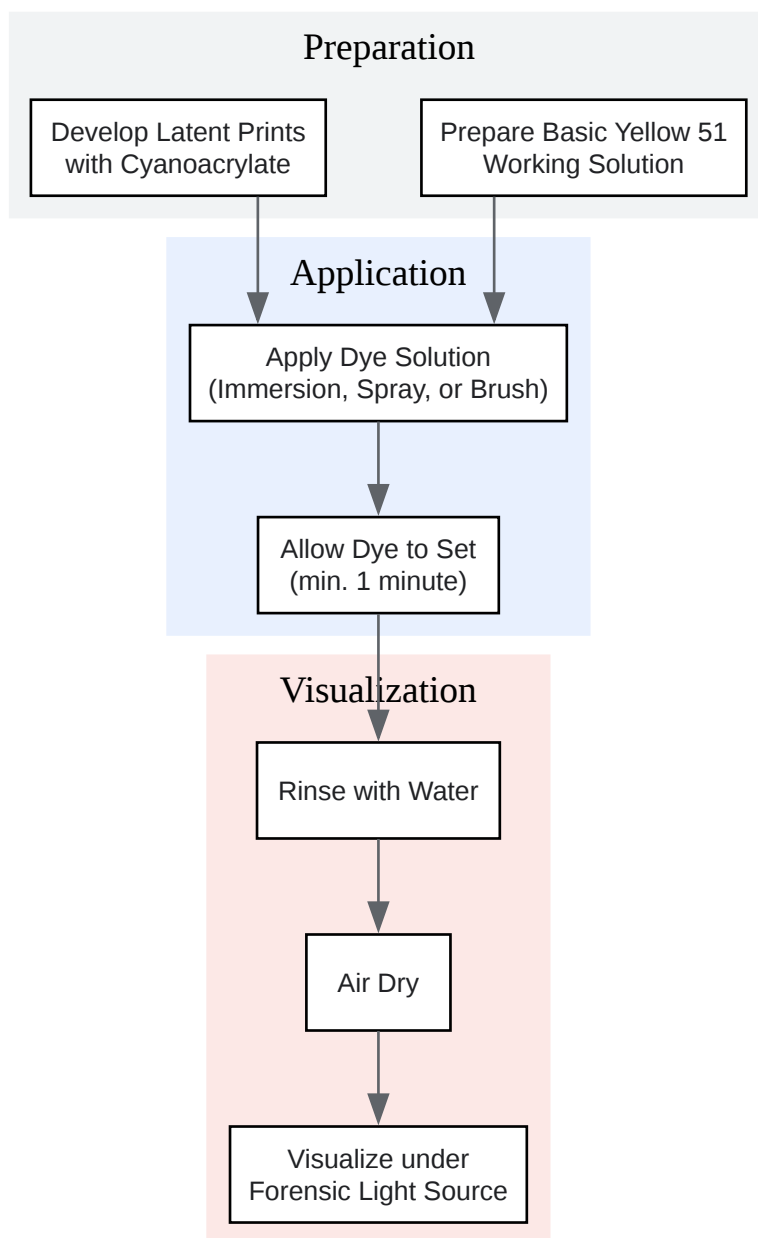
2.1.3. Application Procedure:

- Immersion Method:
 - Submerge the item with the cyanoacrylate-developed prints into the working solution for approximately one minute.
 - Remove the item and allow the excess solution to drain back into the container.
- Spray Method:
 - Place the item in a well-ventilated fume hood.
 - Hold the spray bottle 9-12 inches from the surface and apply the solution evenly.
- Brush Method:
 - Using a soft-bristled brush, gently "paint" the working solution over the developed prints.

2.1.4. Post-Application Treatment and Visualization:

- After application, allow the dye to set for at least one minute.
- Thoroughly rinse the item under running water to remove excess dye.
- Air dry the item completely.
- Visualize the enhanced fingerprints using a forensic light source in the appropriate wavelength range (e.g., UV or blue light). The prints will fluoresce, providing high contrast against the background.

2.1.5. Workflow for Latent Fingerprint Enhancement:



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Fig. 2: Workflow for the enhancement of latent fingerprints using **Basic Yellow 51**.

Applications in Material Science Research (Non-Forensic)

While **Basic Yellow 51** is used to color plastics and inks, specific protocols for its incorporation into advanced functional materials or as a fluorescent probe in material science research are

not well-documented in the available literature. Its fluorescent properties suggest potential for such applications, but further research is needed to establish protocols and demonstrate utility.

Applications in Drug Development

A comprehensive search of scientific literature did not yield any information on the application of **Basic Yellow 51** in drug development or its interaction with specific biological signaling pathways. While some azo and azomethine compounds have been investigated for biological activities, there is no specific data to suggest a role for **Basic Yellow 51** in this field. Studies on the cytotoxicity of other "Basic" dyes, such as Basic Red 51, have been conducted, but similar data for **Basic Yellow 51** is not readily available.^{[12][13][14]}

Safety Precautions

Basic Yellow 51 is a chemical dye and should be handled with appropriate safety precautions. Users should consult the Safety Data Sheet (SDS) before use. General safety measures include:

- Working in a well-ventilated area or under a fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of the powder and contact with skin and eyes.
- Storing the dye in a cool, dry place away from incompatible materials.

Conclusion

Basic Yellow 51 is a versatile cationic dye with well-established applications in the textile industry for dyeing acrylic fibers and in forensic science for enhancing latent fingerprints. The protocols provided in this document offer a foundation for researchers and scientists working in these areas. The lack of documented applications in broader material science and drug development indicates potential areas for future research to explore the properties of this fluorescent dye.

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References

- 1. basic yellow 51 - Cationic Yellow X-5GL - from Emperor Chem [emperordye.com]
- 2. basicdye.com [basicdye.com]
- 3. BASIC YELLOW 51|Cationic Yellow X-5GL|CAS No: 83949-75-1 - Basic dye [chinainterdyes.com]
- 4. CAS 83949-75-1: Basic Yellow 51 | CymitQuimica [cymitquimica.com]
- 5. Basic Yellow 51 Yellow SD-5gl CAS: 71173-70-1 200% Basic Dyes - Basic Yellow 51, Basic Dyes | Made-in-China.com [m.made-in-china.com]
- 6. microbe-investigations.com [microbe-investigations.com]
- 7. AATCC 61 Color fastness to Laundering [darongtester.com]
- 8. researchgate.net [researchgate.net]
- 9. What is the liquor ratio? - Sylicglobal Textile Auxiliares Supplier [sylicglobal.com]
- 10. Dyeing formula: What is the meaning of liquor ratio? - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 11. sirchie.com [sirchie.com]
- 12. Basic Red 51, a permitted semi-permanent hair dye, is cytotoxic to human skin cells: Studies in monolayer and 3D skin model using human keratinocytes (HaCaT) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. scilit.com [scilit.com]
- To cite this document: BenchChem. [Application of Basic Yellow 51 in textile and material science research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13403888#application-of-basic-yellow-51-in-textile-and-material-science-research]

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